

esterification of the hydroxyl group of 2-Bromo-5-chlorophenol

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Compound of Interest

Compound Name: 2-Bromo-5-chlorophenol

Cat. No.: B087913

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Application Notes: Esterification of 2-Bromo-5-chlorophenol

Introduction

2-Bromo-5-chlorophenol is a halogenated aromatic compound that serves as a versatile intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^[1] The reactivity of its hydroxyl group allows for various transformations, including esterification, to produce a wide range of derivatives with potential biological activity.^{[1][2]} The resulting esters are valuable synthons for constructing more complex molecules, often utilized in cross-coupling reactions or as precursors for bioactive compounds.^{[1][3]} This document provides detailed protocols for the esterification of the hydroxyl group of **2-Bromo-5-chlorophenol**, targeting researchers in organic chemistry and drug development.

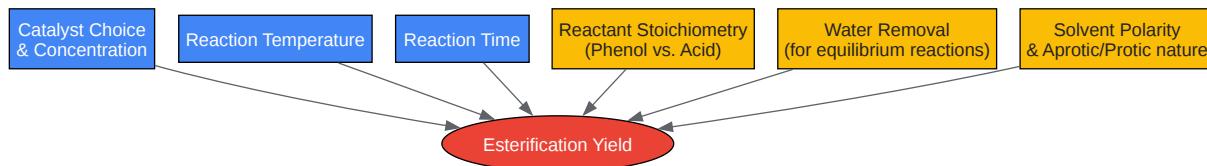
Key Applications of Phenolic Esters

- **Pharmaceutical Intermediates:** Aryl esters are crucial components in the synthesis of pharmaceuticals, acting as key building blocks for active pharmaceutical ingredients (APIs).^{[4][5]}
- **Protecting Groups:** The ester functionality can serve as a protecting group for the phenolic hydroxyl, which can be cleaved under specific conditions during a multi-step synthesis.

- Prodrugs: Esterification is a common strategy in prodrug design to enhance the lipophilicity, membrane permeability, and oral bioavailability of a parent drug.[5]
- Agrochemicals: Many pesticides and herbicides are ester derivatives, where the ester moiety modulates the compound's activity and environmental persistence.

General Reaction Scheme

The fundamental transformation involves the reaction of the hydroxyl group of **2-Bromo-5-chlorophenol** with an acylating agent, typically a carboxylic acid or its derivative, to form an ester and a byproduct.



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